

Available Stability Data and Handling Advice

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Compound Focus: Cynaropicrin

CAS No.: 35730-78-0

Cat. No.: S524789

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The data on **cynaropicrin**'s stability is limited and comes primarily from a single commercial source. The table below summarizes the key information.

| Property | Reported Value / Advice |
|--------------------------|--|
| Molecular Formula | $C_{19}H_{22}O_6$ [1] |
| Molecular Weight | 346.37 g/mol [1] |
| Solubility | 50 mg/mL in DMSO [1] |
| Storage | -20°C, protect from light, keep sealed [1] |
| Stock Solution Stability | Recommended to be stored in aliquots in tightly sealed vials and used within 1 month ; avoid repeated freeze-thaw cycles. [1] |

Experimental Protocols for Extraction and Analysis

While direct degradation studies are not reported, the following methodologies from research papers can provide a foundation for designing stability-indicating assays.

Extraction from Biomass using Ionic Liquids

This protocol focuses on obtaining **cynaropicrin** from its natural source, which is a precursor to any stability study.

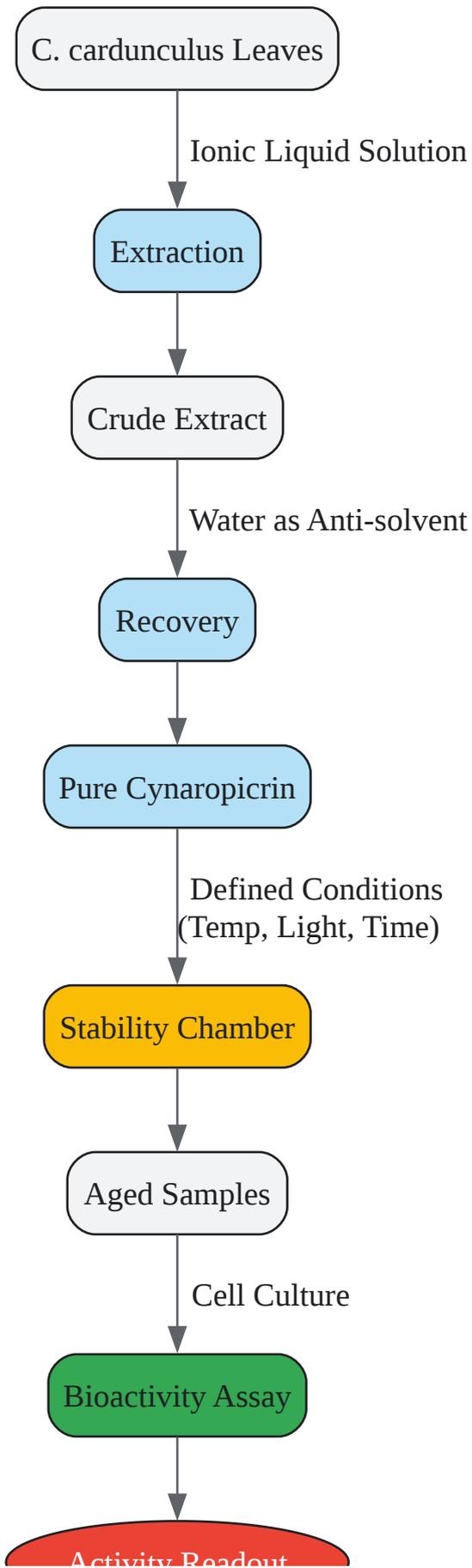
- **Biomass:** Dried leaves of *Cynara cardunculus* L. (cultivated cardoon) [2].
- **Extraction Solvent:** Aqueous solutions of surface-active ionic liquids (ILs), specifically **1-alkyl-3-methylimidazolium chloride**, were identified as particularly effective [2].
- **Process Optimization:** Key parameters to optimize include the solid-to-liquid ratio (S/L ratio), extraction temperature (T), time (t), and the concentration of the IL in water [2].
- **Recovery Method:** After extraction, **cynaropicrin** can be efficiently recovered (up to 65%) from the IL aqueous extract by **precipitation through the addition of water as an anti-solvent** [2]. This step is crucial for obtaining the pure compound for stability testing.

Cell-Based Bioactivity Assay

This protocol is cited in multiple studies investigating **cynaropicrin**'s effects on cartilage metabolism and can be adapted to monitor the stability of the compound by tracking its bioactivity over time.

- **Cell Lines:** Human chondrogenic cells, such as OUMS-27 and SW1353 [3] [4] [5].
- **Stimulation & Treatment:** Cells are stimulated with inflammatory cytokines like **TNF- α** or **IL-1 β** . The test compound (e.g., **cynaropicrin** from stability samples) is added to the culture medium, often with a pre-incubation period of about 1 hour before cytokine stimulation [4].
- **Key Readouts:**
 - **qRT-PCR:** To measure mRNA expression levels of cartilage degradation factors (e.g., **MMP13**) and synthesis factors (e.g., **Aggrecan**) [3] [4].
 - **Immunoblotting (Western Blot):** To analyze the suppression of the **NF- κ B signaling pathway**, for example, by assessing the inhibition of I κ B α phosphorylation and the nuclear transport of p65 (RelA) [3] [4].

The following workflow outlines the key stages of a potential stability and bioactivity assessment protocol, integrating the extraction and analysis methods described above:



Activity Readout

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Summary and Key Gaps

In summary, while **cynaropicrin** shows diverse and potent biological activities in research, its foundational stability profile remains poorly defined in the public domain.

- **Available Data:** Basic handling advice suggests it is light-sensitive and solutions in DMSO may have a limited shelf life, even at -20°C [1].
- **Key Gaps:** Specific data on degradation kinetics, identification of degradation products, the influence of pH and temperature in aqueous solutions, and long-term solid-state stability are not available in the searched literature.

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